

In-Depth Technical Guide: Methiocarb Sulfoxide-d3

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Compound of Interest

Compound Name: Methiocarb sulfoxide-d3

Cat. No.: B15556200

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular characteristics of **Methiocarb sulfoxide-d3**, a deuterated analog of a key Methiocarb metabolite. This document is intended for use by researchers, scientists, and professionals in drug development who require detailed information for analytical and research applications.

Core Molecular Data

Methiocarb sulfoxide-d3 is the deuterium-labeled form of Methiocarb sulfoxide. The incorporation of three deuterium atoms results in a higher molecular weight compared to the unlabeled compound, making it an ideal internal standard for mass spectrometry-based quantitative analyses.^{[1][2]}

Quantitative Data Summary

The table below summarizes the key quantitative data for **Methiocarb sulfoxide-d3** and its unlabeled counterpart, Methiocarb sulfoxide.

Property	Methiocarb sulfoxide-d3	Methiocarb sulfoxide (unlabeled)
Molecular Weight	244.32 g/mol [1][3], 244.33 g/mol [2][4][5]	241.31 g/mol [6]
Molecular Formula	C ₁₁ H ₁₂ D ₃ NO ₃ S[1][4][5]	C ₁₁ H ₁₅ NO ₃ S[6][7]
Accurate Mass	244.0961	Not Available
CAS Number (for unlabeled)	N/A	2635-10-1[3][6][7]

Experimental Protocols

Determination of Molecular Weight

The molecular weight of isotopically labeled compounds like **Methiocarb sulfoxide-d3** is experimentally determined using high-resolution mass spectrometry (HRMS).

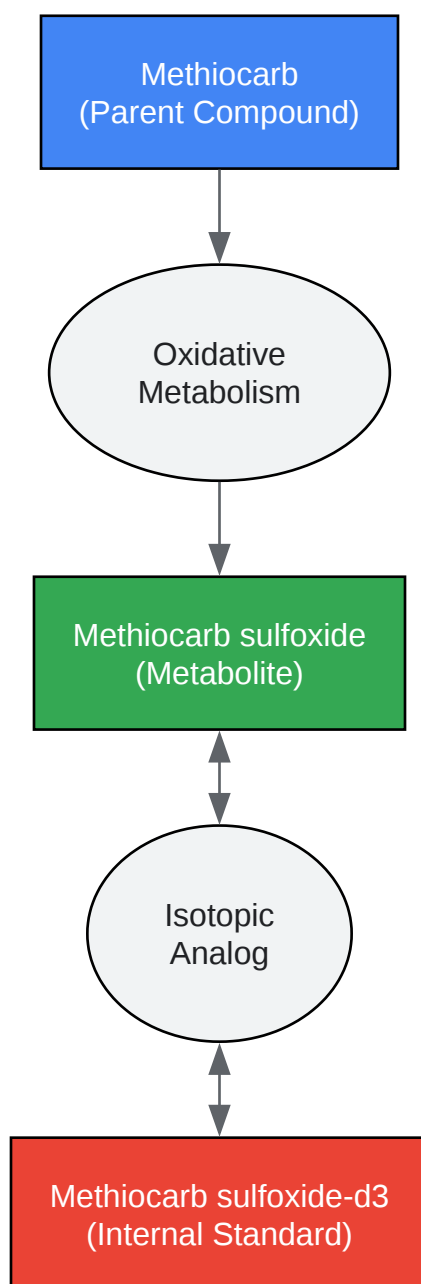
Methodology:

- **Sample Preparation:** A solution of **Methiocarb sulfoxide-d3** is prepared in a suitable volatile solvent (e.g., acetonitrile or methanol).
- **Infusion:** The sample is directly infused into the mass spectrometer's ion source, typically an electrospray ionization (ESI) source, at a constant flow rate.
- **Ionization:** ESI generates gas-phase ions of the analyte, primarily protonated molecules $[M+H]^+$.
- **Mass Analysis:** The ions are guided into a high-resolution mass analyzer, such as an Orbitrap or a time-of-flight (TOF) analyzer.
- **Data Acquisition:** The analyzer measures the mass-to-charge ratio (m/z) of the ions with high accuracy.
- **Data Processing:** The resulting mass spectrum is processed to identify the peak corresponding to the $[M+H]^+$ ion of **Methiocarb sulfoxide-d3**. The neutral molecular weight is calculated by subtracting the mass of a proton from the measured m/z value of the singly

charged ion. The high resolution allows for the differentiation of the deuterated compound from its unlabeled counterpart and other potential interferences.

Logical and Metabolic Pathway

The following diagram illustrates the relationship between the parent compound, Methiocarb, its primary metabolite, and the deuterated internal standard.



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Caption: Metabolic pathway from Methiocarb to its sulfoxide metabolite and its relation to the deuterated analog.

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